

Core Properties of 4-Bromodibenzothiophene

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Compound of Interest

Compound Name: 4-Bromodibenzothiophene

Cat. No.: B1267965

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4-Bromodibenzothiophene is a brominated heterocyclic organic compound that serves as a versatile building block in the synthesis of complex organic molecules. Its unique structure, featuring a dibenzothiophene core with a bromine substituent, makes it a valuable reagent in various cross-coupling reactions.

Physicochemical Data

The fundamental properties of **4-Bromodibenzothiophene** are summarized in the tables below for easy reference and comparison.

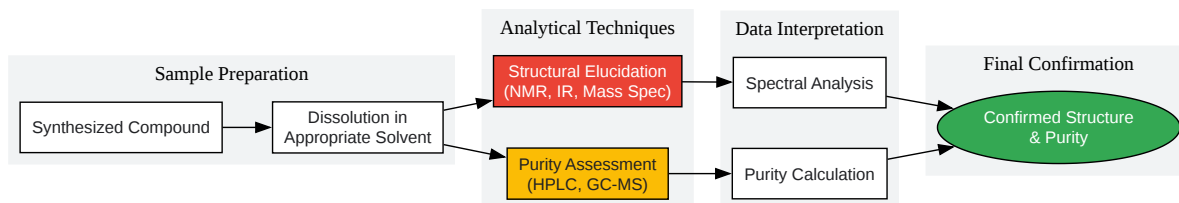
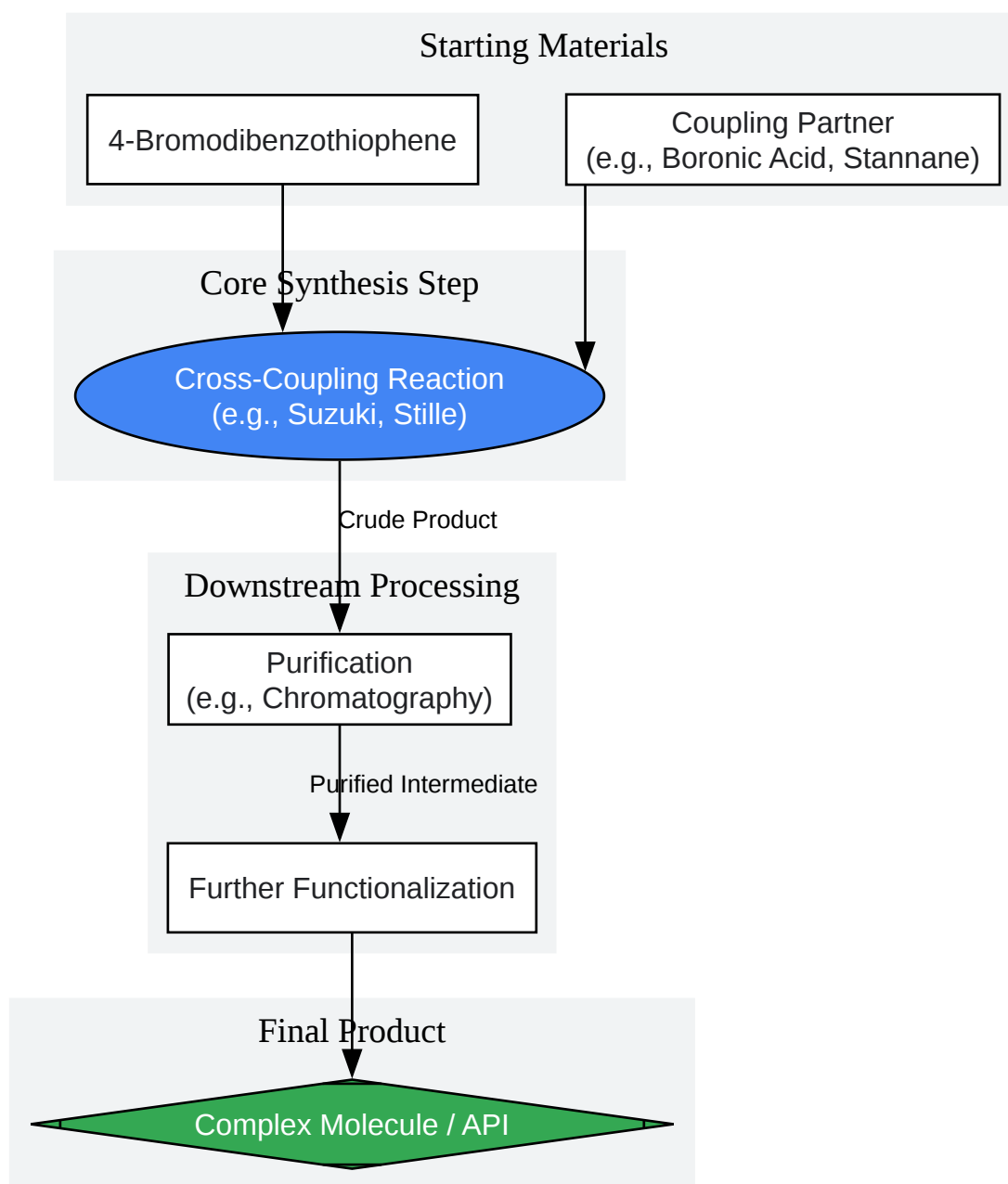
Identifier	Value	Source
IUPAC Name	4-bromodibenzothiophene	PubChem[1]
Molecular Formula	C ₁₂ H ₇ BrS	PubChem[1]
CAS Number	97511-05-2	PubChem[1]
EC Number	828-272-3	PubChem[1]

Physical and Chemical Properties	Value	Source
Molecular Weight	263.15 g/mol	PubChem[1], ChemicalBook[2]
Melting Point	85.0 to 89.0 °C	ChemBK[3]
Boiling Point	386.6 ± 15.0 °C (Predicted)	ChemBK[3]
Flash Point	187.6 °C	ChemBK[3]
Density	1.611 g/cm ³	ChemicalBook[2], ChemBK[3]
XLogP3	5.1	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]

Role in Pharmaceutical Synthesis

4-Bromodibenzothiophene is a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs). Its utility is particularly highlighted in the development of drugs targeting neurological disorders. For instance, it is a known intermediate in the synthesis of brexpiprazole, an atypical antipsychotic. The benzothiophene scaffold is present in numerous biologically active compounds, and intermediates like **4-bromodibenzothiophene** are essential for their efficient construction.

The following diagram illustrates a generalized workflow for the application of **4-Bromodibenzothiophene** in synthetic organic chemistry, particularly in cross-coupling reactions which are fundamental to drug discovery.



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References

- 1. 4-Bromodibenzothiophene | C₁₂H₇BrS | CID 458352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-BROMODIBENZOTHIOPHENE - Safety Data Sheet [chemicalbook.com]
- 3. chembk.com [chembk.com]
- To cite this document: BenchChem. [Core Properties of 4-Bromodibenzothiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267965#4-bromodibenzothiophene-molecular-weight]

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